

Dithiazanine iodide stability and storage conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

Get Quote

Documented Storage Conditions

The table below summarizes the key storage information for **dithiazanine iodide** as used in a published research study.

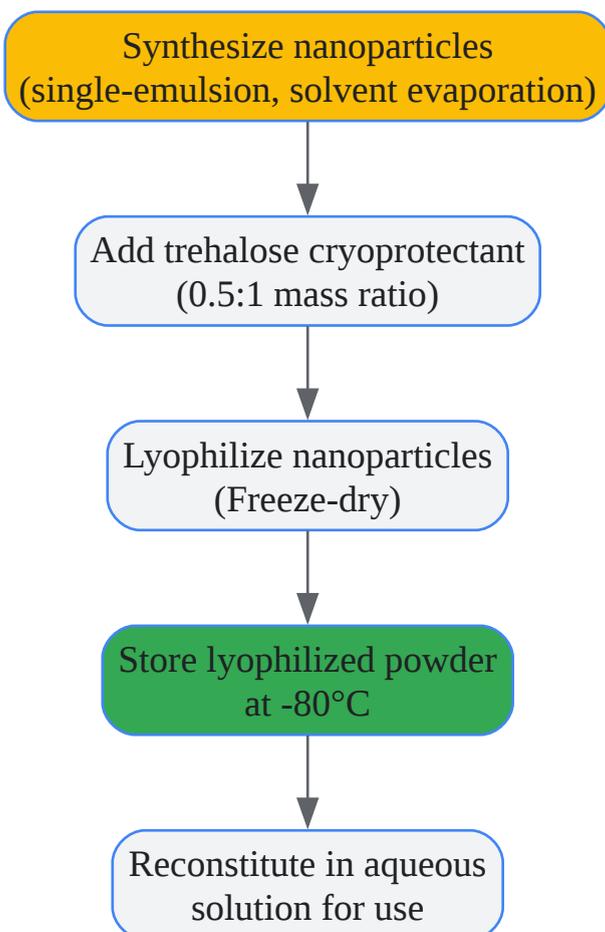
Aspect	Documented Condition
Reported Temperature	-80°C [1] [2]
Formulation State	Lyophilized (freeze-dried) nanoparticles, prior to reconstitution [1]
Cryoprotectant	Trehalose (0.5:1 mass ratio of trehalose to nanoparticles) [1]
Key Benefit	Prevents nanoparticle aggregation during storage and ensures a homogenous solution upon reconstitution, which is critical for experiments like convection-enhanced delivery [1]

Experimental Protocol for Nanoparticle Preparation and Storage

This methodology is adapted from the research that successfully used **dithiazanine iodide** for in vivo experiments [1].

- **Nanoparticle Synthesis:** PLGA nanoparticles loaded with **dithiazanine iodide** were synthesized using a **single-emulsion, solvent evaporation technique**. Ethyl acetate was used as the solvent to produce smaller, more penetrative nanoparticles [1].
- **Cryoprotection for Storage:**
 - **Add Excipient:** Immediately before lyophilization, add the disaccharide **trehalose** to the nanoparticle suspension at a **0.5:1 mass ratio (trehalose:nanoparticles)** [1].
 - **Lyophilize:** Freeze-dry the mixture. The trehalose forms a stable matrix that separates individual nanoparticles, preventing them from fusing together or aggregating during the drying process and subsequent storage [1].
- **Storage:** Store the lyophilized powder at **-80°C** [1] [2].
- **Reconstitution:** Prior to use, reconstitute the lyophilized powder in an appropriate aqueous solution (e.g., PBS or saline). The cryoprotected nanoparticles should resuspend easily into a homogenous solution without sedimentation [1].

The following workflow diagram illustrates the preparation and storage process.



Click to download full resolution via product page

Key Considerations & Troubleshooting

- **Prevent Aggregation:** The use of trehalose is critical. Without it, lyophilized nanoparticles will aggregate, causing sedimentation upon reconstitution and potentially clogging infusion devices [1].
- **Information Gaps:** The available data does not specify:
 - The long-term degradation profile of **dithiazanine iodide** itself.
 - The stability of the reconstituted solution over time.
 - The compound's sensitivity to factors like light or oxygen.
- **Recommended Action:** Due to the lack of comprehensive data, it is highly recommended that you **establish your own stability-indicating methods** to monitor the integrity and potency of **dithiazanine iodide** in your specific formulation [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Highly penetrative, drug-loaded nanocarriers improve ... [pmc.ncbi.nlm.nih.gov]
2. Highly penetrative nanocarriers for treatment of cns disease [patents.google.com]
3. A Tool for Obtaining a Lean Stability Strategy in Drug ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Dithiazanine iodide stability and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526335#dithiazanine-iodide-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com